

Application Notes and Protocols: Piperidinium Benzoate in Multicomponent Reactions

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Compound of Interest

Compound Name: Piperidinium benzoate

Cat. No.: B8505209

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Introduction

Piperidinium benzoate, a salt formed from the simple acid-base reaction between piperidine and benzoic acid, has emerged as a cost-effective and efficient organocatalyst in multicomponent reactions (MCRs). Its utility lies in its ability to act as a mild base, facilitating key condensation steps in the synthesis of complex heterocyclic scaffolds. This document provides detailed application notes and protocols for the use of **piperidinium benzoate** in the one-pot synthesis of 2-amino-4H-pyrans and pyran-annulated spirooxindoles, valuable frameworks in medicinal chemistry and drug discovery.

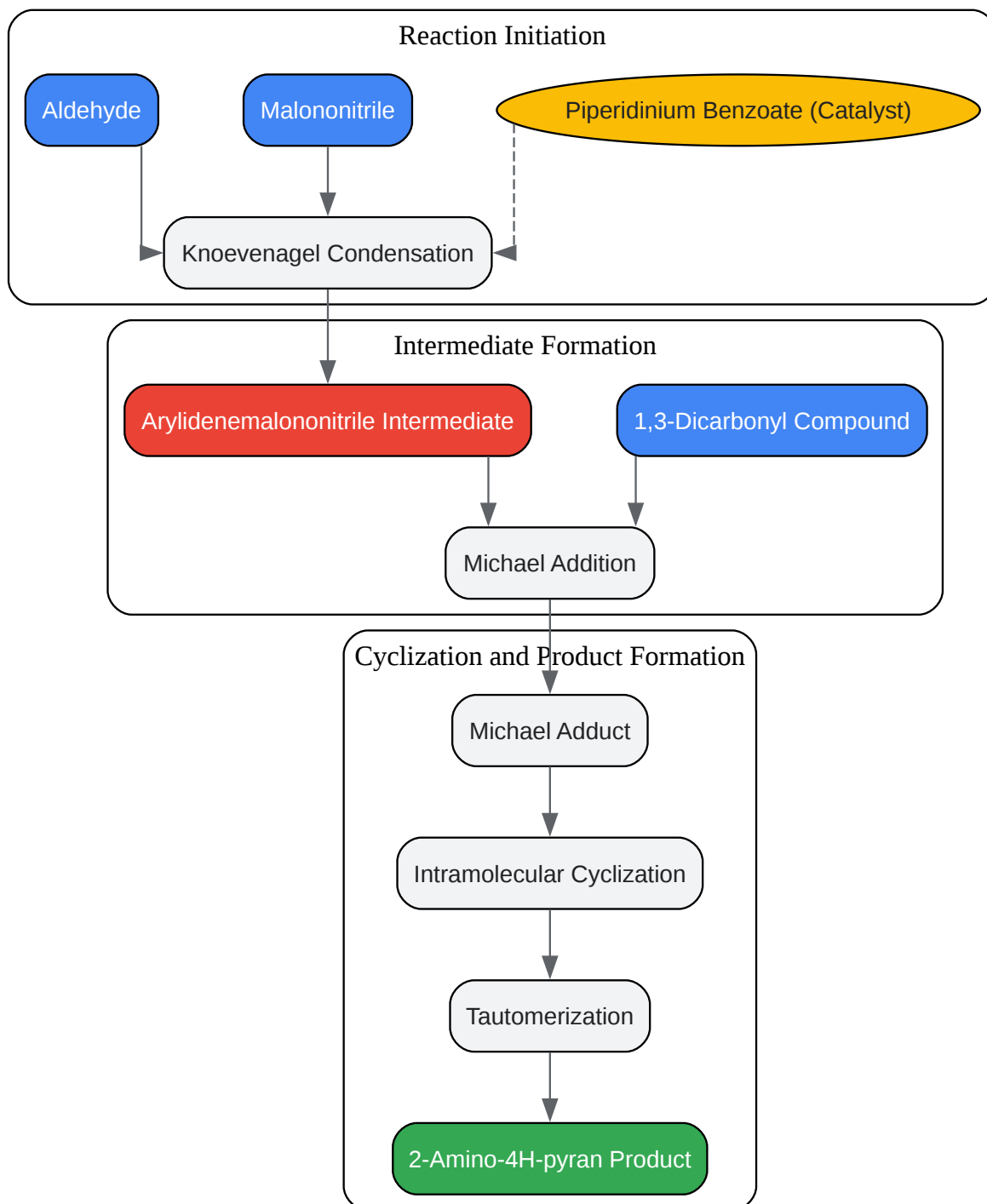
Application Note 1: Three-Component Synthesis of 2-Amino-4H-pyran Derivatives

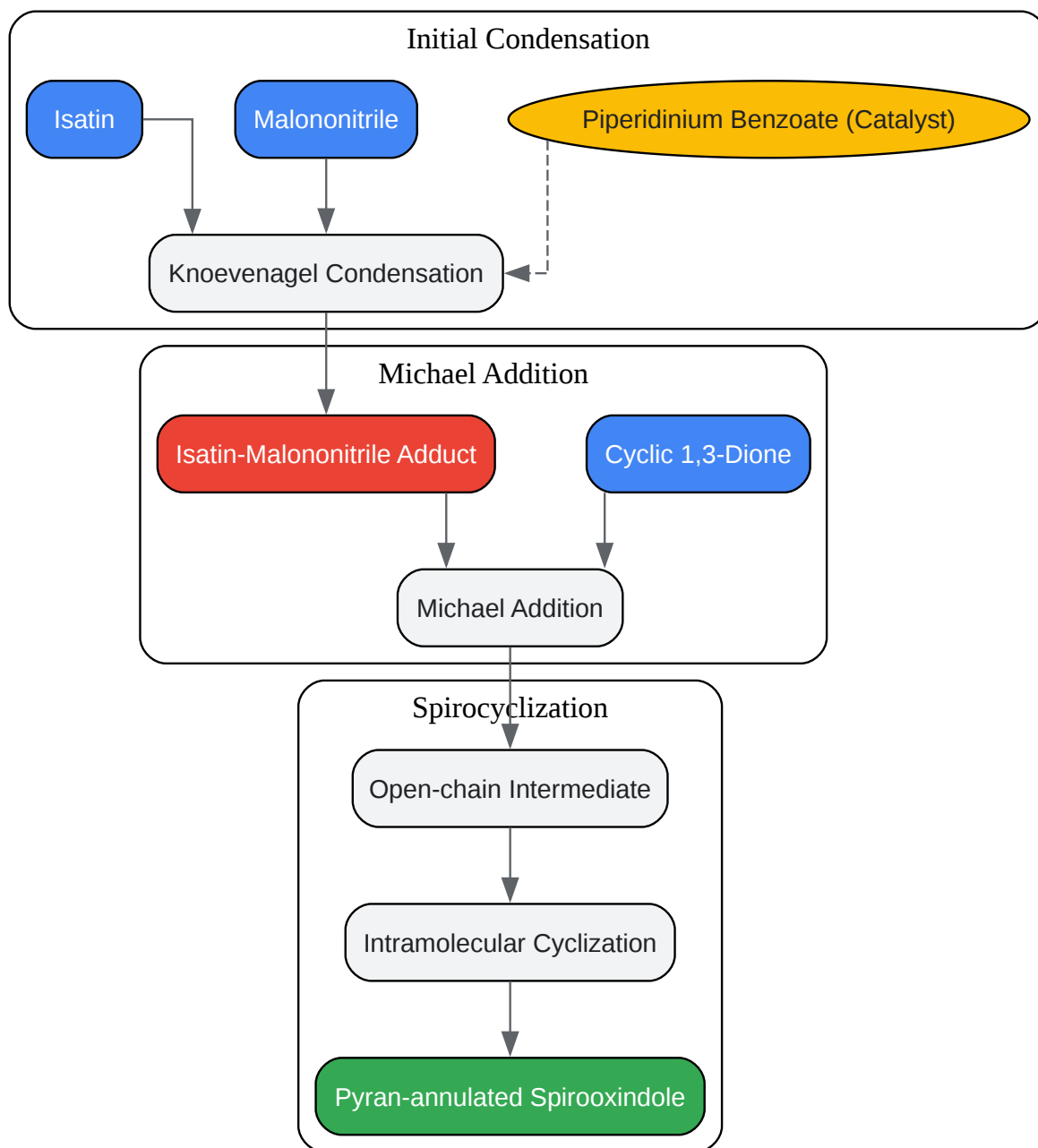
The synthesis of 2-amino-4H-pyrans is a cornerstone multicomponent reaction, involving the condensation of an aldehyde, malononitrile, and a C-H activated acid, such as a 1,3-dicarbonyl compound. **Piperidinium benzoate** effectively catalyzes this reaction, leading to high yields of the desired products under mild conditions.

Reaction Mechanism and Logical Workflow

The reaction proceeds through a cascade of reactions initiated by the **piperidinium benzoate**-catalyzed Knoevenagel condensation between the aldehyde and malononitrile. This is followed

by a Michael addition of the 1,3-dicarbonyl compound and subsequent intramolecular cyclization and tautomerization to afford the stable 4H-pyran ring system.





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